

Comparing ASTM D5261 with ISO 9864 for mass per unit area

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Compound of Interest

Compound Name: D5261

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A direct comparison of two internationally recognized standards, ASTM **D5261** and ISO 9864, reveals distinct methodologies for determining the mass per unit area of geotextiles. This property is a critical parameter in quality control and engineering design for geosynthetics. While both standards aim to achieve the same fundamental measurement, they prescribe different approaches to sampling, specimen preparation, and conditioning, which can influence the final reported values.

This guide provides a detailed comparison of these two standards to assist researchers, scientists, and quality control professionals in understanding their key differences and selecting the appropriate method for their specific application.

Comparative Analysis of ASTM D5261 and ISO 9864

The primary distinctions between the two standards lie in the number of test specimens, their dimensions, and the pre-test conditioning protocols. These differences are summarized in the table below.

Feature	ASTM D5261	ISO 9864
Title	Standard Test Method for Measuring Mass per Unit Area of Geotextiles	Geosynthetics - Test method for the determination of mass per unit area of geotextiles and geotextile-related products
Number of Specimens	A minimum of five.[1]	Not less than ten.[2][3]
Specimen Size	Each specimen must have an area of at least 10,000 mm ² (15.5 in. ²), with a combined total minimum area of 100,000 mm ² . ^[1] A common size is 4" x 8". ^[4]	Nominally 100 cm ² (10,000 mm ²). ^{[2][3]} For products with large mesh sizes, a larger specimen may be required to be representative. ^[3]
Sampling Procedure	As per ASTM D4354. ^[1]	In accordance with EN ISO 9862. ^[3]
Conditioning	Specimens are brought to moisture equilibrium in an atmosphere of 21 ± 2°C (70 ± 4°F) and 65 ± 5% relative humidity. ^[1]	Specimens are conditioned for 24 hours as per ISO 554, which specifies standard atmospheres for conditioning and testing. ^{[2][3]}
Weighing Accuracy	To the nearest 0.01 g. ^[1]	To an accuracy of 10 mg (0.01 g). ^[3]
Calculation	The mass per unit area is calculated for each specimen and then averaged. ^[1]	The mass per unit area is calculated for each specimen, and the mean value and coefficient of variation are determined. ^[3]

Experimental Protocols

The procedural workflows for ASTM **D5261** and ISO 9864, while similar in principle, have specific steps that must be followed.

ASTM D5261: Mass per Unit Area of Geotextiles

- Sampling: A lot sample is taken according to ASTM D4354. From this, a full-width laboratory sample is obtained.[\[1\]](#)
- Specimen Preparation: A minimum of five test specimens are cut from the laboratory sample, ensuring they are representative of the entire roll width. Each specimen must have an area of at least 10,000 mm², and their total combined area must be at least 100,000 mm².[\[1\]](#) Specimens should be cut at least one-tenth of the geotextile width from any selvage.[\[1\]](#)
- Conditioning: The specimens are conditioned in a standard atmosphere for testing geotextiles, which is maintained at a relative humidity of 65 ± 5% and a temperature of 21 ± 2°C (70 ± 4°F), until moisture equilibrium is reached.[\[1\]](#)
- Procedure: Each conditioned specimen is weighed individually on a calibrated balance to the nearest 0.01 g.[\[1\]](#)
- Calculation: The mass per unit area of each specimen is calculated by dividing the mass of the specimen by its area. The average of these values is then reported as the mass per unit area of the laboratory sample.[\[1\]](#)

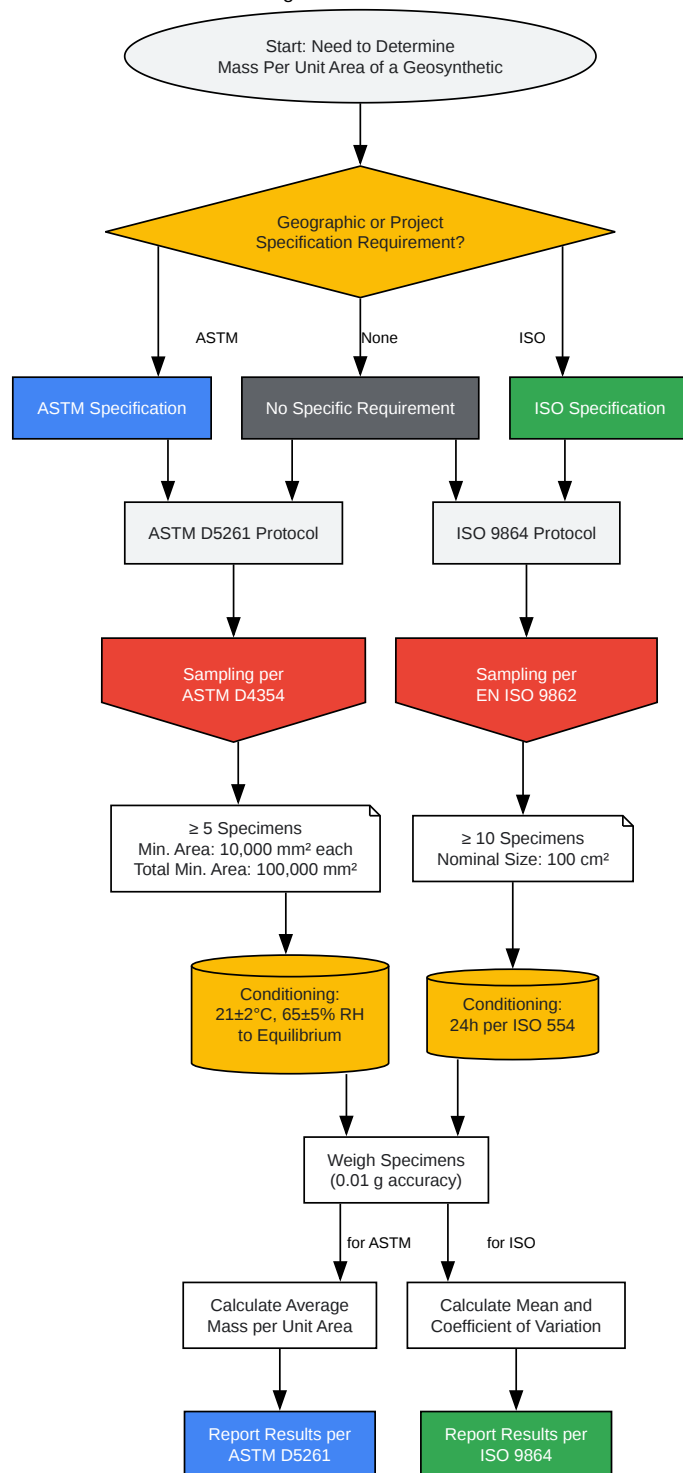
ISO 9864: Mass per Unit Area of Geotextiles and Geotextile-Related Products

- Sampling and Specimen Preparation: At least ten specimens are cut from positions distributed over the full width and length of the sample, in accordance with EN ISO 9862.[\[3\]](#) A die is used to cut specimens to a nominal size of 100 cm².[\[3\]](#) For materials like geogrids with large openings, the specimen size should be larger to include at least five constituent elements in both directions.[\[3\]](#)
- Conditioning: The specimens are conditioned for 24 hours in a standard atmosphere as specified in ISO 554, unless it can be demonstrated that omitting this step does not affect the results.[\[2\]](#)[\[3\]](#)
- Procedure: Each conditioned specimen is weighed to an accuracy of 10 mg.[\[3\]](#)
- Calculation: The mass per unit area for each specimen is calculated. The mean mass per unit area and the coefficient of variation for all specimens are then calculated and reported.[\[3\]](#)

Logical Workflow Diagram

The following diagram illustrates the logical relationship and key decision points when choosing between ASTM **D5261** and ISO 9864 for determining the mass per unit area of geosynthetics.

Workflow for Selecting a Standard for Mass Per Unit Area

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Caption: A flowchart comparing the procedural steps of ASTM **D5261** and ISO 9864.

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